

Electrocatalytic Hydrogenation of Phenanthrene Using Amorphous Nickel Boride Electrodes

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Nickel(II) boride

CAS No.: 12007-01-1

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Introduction and Scientific Context

Polycyclic Aromatic Hydrocarbons (PAHs), such as phenanthrene, are persistent environmental pollutants and components of heavy fossil fuels. Their hydrogenation is a critical process for both environmental remediation and upgrading heavy oil fractions into cleaner fuels.^[1]

Traditional hydrogenation methods, known as thermochemical hydrogenation (TCH), often demand high temperatures, high pressures of H₂ gas, and expensive precious metal catalysts.^[2] Electrocatalytic Hydrogenation (ECH) presents a compelling alternative, offering milder reaction conditions, enhanced safety by avoiding the use of bulk hydrogen gas, and the ability to control reaction rates and selectivity through an applied electrical potential.^[2]

This guide focuses on the ECH of phenanthrene using nickel boride (Ni₂B) electrodes. Nickel boride is an attractive catalyst due to its high catalytic activity, which is comparable to Raney nickel, its lower cost compared to precious metals, and its unique electronic properties.^{[3][4][5]} The addition of boron to nickel creates an electron-rich metal center, which has been shown to enhance hydrogenation activity.^[3] This document provides a comprehensive overview of the principles, a detailed protocol for electrode preparation and the hydrogenation process, and key insights for researchers in organic chemistry, materials science, and drug development.

The Nickel Boride (Ni₂B) Electrocatalyst

Amorphous nickel boride catalysts are typically synthesized via the chemical reduction of a nickel salt with an alkali metal borohydride, most commonly sodium borohydride (NaBH₄).^{[5][6]} The resulting material is a black, granular solid composed of nanocrystalline nickel boride within an amorphous nickel matrix.^[5] The properties of the catalyst, such as surface area and catalytic efficiency, can be influenced by the preparation method, including the choice of solvent and temperature.^[3]

2.1 Causality of Catalytic Activity

The efficacy of nickel boride in ECH stems from several key factors:

- **Electronic Effects:** X-ray Photoelectron Spectroscopy (XPS) studies have revealed that boron donates electron density to nickel.^[3] This electron-rich nickel surface is believed to facilitate the adsorption and activation of both the hydrogen source (protons from the electrolyte) and the phenanthrene molecule.
- **Bifunctional Sites:** The surface of nickel boride catalysts can possess both metallic nickel sites for hydrogen activation and acidic boron oxide species.^[7] This bifunctional nature can play a cooperative role in hydrogenation reactions.
- **High Surface Area:** The amorphous, granular structure provides a high surface area for the electrochemical reactions to occur, which is crucial for achieving high current densities and conversion rates. The apparent activity of pressed Ni₂B powder electrodes can be significantly improved by creating a more porous structure.^{[4][8]}

2.2 Essential Catalyst Characterization To ensure reproducibility and validate the catalyst's integrity, the following characterization techniques are recommended:

- **Scanning Electron Microscopy (SEM):** To visualize the surface morphology and particle size distribution.
- **X-ray Diffraction (XRD):** To confirm the amorphous or nanocrystalline nature of the prepared nickel boride.

- X-ray Photoelectron Spectroscopy (XPS): To determine the surface elemental composition and the chemical states of nickel and boron, confirming the electron donation from B to Ni.[\[3\]](#)

Detailed Experimental Protocols

This section provides step-by-step methodologies for the synthesis of the catalyst, fabrication of the working electrode, and the electrocatalytic hydrogenation of phenanthrene.

3.1 Protocol 1: Synthesis of Amorphous Nickel Boride (Ni_2B) Powder

This protocol is adapted from standard chemical reduction methods.[\[5\]](#)[\[6\]](#)

- Preparation of Solutions:
 - Prepare a 1.0 M solution of Nickel(II) Chloride hexahydrate ($\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$) in 95% ethanol.
 - Prepare a 1.5 M solution of sodium borohydride (NaBH_4) in 95% ethanol. Caution: NaBH_4 reacts with water to produce H_2 gas. Prepare this solution fresh and handle it with care in a well-ventilated fume hood.
- Reaction Setup:
 - In a round-bottom flask equipped with a magnetic stirrer, add the NiCl_2 solution.
 - Place the flask in an ice bath to maintain a low temperature during the reaction.
- Chemical Reduction:
 - Slowly add the NaBH_4 solution dropwise to the stirred NiCl_2 solution. A black precipitate of nickel boride will form immediately.
 - Continue stirring for 30 minutes after the addition is complete.
- Isolation and Washing:
 - Collect the black precipitate by vacuum filtration.

- Wash the precipitate sequentially with 95% ethanol (3 times) and deionized water (2 times) to remove any unreacted precursors and byproducts like sodium chloride and boric acid.[6]
- Drying:
 - Dry the resulting nickel boride powder in a vacuum oven at 60-80°C overnight. Store the dried powder under an inert atmosphere (e.g., in a desiccator with argon or nitrogen) to prevent surface oxidation.

3.2 Protocol 2: Fabrication of the Nickel Boride Working Electrode

- Material Preparation:
 - Weigh 200 mg of the synthesized Ni_2B powder and 50 mg of a binder (e.g., fine graphite powder or PTFE powder).
 - Thoroughly mix the powders in a mortar and pestle to ensure a homogeneous mixture.
- Pressing the Electrode:
 - Place the powder mixture into a 1 cm diameter stainless steel press die.
 - Apply a pressure of 10-15 tons for 5-10 minutes to form a solid pellet.
- Contact and Mounting:
 - Establish an electrical contact by attaching a copper wire to one face of the pellet using silver conductive epoxy.
 - Insulate all surfaces of the pellet and the copper wire, except for one flat face which will be exposed to the electrolyte, using a chemically resistant epoxy or sealant. This ensures a well-defined electrode area (e.g., 0.785 cm^2 for a 1 cm diameter pellet).
- Pre-activation (Optional but Recommended):
 - Before the hydrogenation experiment, the electrode can be activated by running a cyclic voltammetry scan in the electrolyte solution to clean the surface.

3.3 Protocol 3: Electrocatalytic Hydrogenation of Phenanthrene

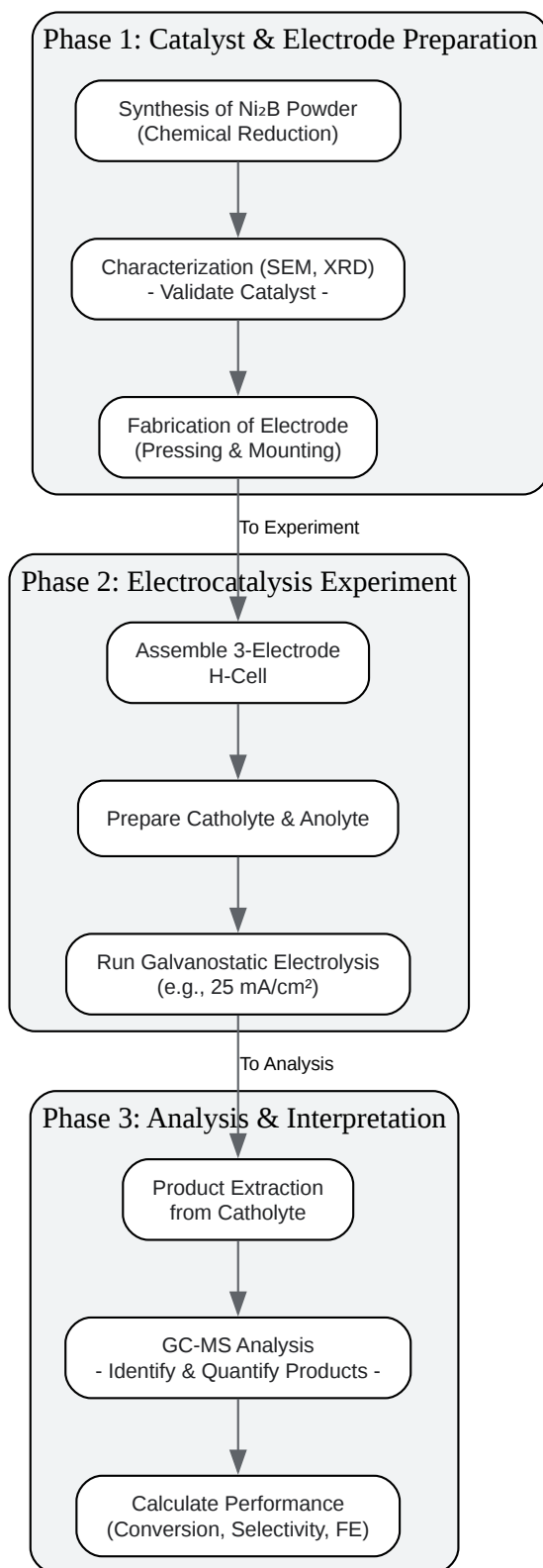
- Electrochemical Cell Setup:
 - Use a three-electrode, two-compartment electrochemical cell (H-cell) separated by a proton exchange membrane (e.g., Nafion®) to prevent the oxidation of products at the anode.
 - Working Electrode (Cathode): The fabricated Ni₂B electrode.
 - Counter Electrode (Anode): A platinum mesh or graphite rod.
 - Reference Electrode: A Saturated Calomel Electrode (SCE) or Ag/AgCl electrode, placed in the cathodic compartment close to the working electrode.^[9]
- Electrolyte and Reactant Preparation:
 - Catholyte: Prepare a solution of 0.1 M phenanthrene in a suitable solvent system. A mixture of ethylene glycol and water (e.g., 1:1 v/v) is effective for dissolving phenanthrene and supporting conductivity.^[4] Add a supporting electrolyte, such as 0.5 M sodium sulfate (Na₂SO₄), to increase conductivity.
 - Anolyte: Use the same supporting electrolyte solution without phenanthrene (e.g., 0.5 M Na₂SO₄ in ethylene glycol/water).
- Execution of Electrolysis:
 - Assemble the cell and purge both compartments with nitrogen or argon gas for 20-30 minutes to remove dissolved oxygen.
 - Connect the electrodes to a potentiostat/galvanostat.
 - Perform the hydrogenation under either potentiostatic (constant potential) or galvanostatic (constant current) control. A typical current density for ECH is in the range of 10-50 mA/cm².^[10] For this setup, a current of 7.85-39.25 mA would be applied.
 - Run the electrolysis at a controlled temperature (e.g., 80°C) for a set duration (e.g., 4-8 hours).^{[4][11]} Use a magnetic stirrer in the catholyte to ensure mass transport to the

electrode surface.

- Product Extraction and Analysis:
 - After electrolysis, disassemble the cell and extract the catholyte.
 - Extract the organic products from the catholyte using a suitable solvent like dichloromethane or ethyl acetate.
 - Analyze the extracted products using Gas Chromatography-Mass Spectrometry (GC-MS) to identify and quantify the phenanthrene and its hydrogenated derivatives (e.g., di-, tetra-, octa-, and perhydrophenanthrene).[\[12\]](#)

Experimental Workflow and Data Visualization

A systematic workflow is essential for achieving reliable and reproducible results in electrocatalytic studies.



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Caption: Experimental workflow from catalyst synthesis to final data analysis.

4.1 Performance Metrics and Data Presentation

To evaluate the effectiveness of the process, three key metrics are calculated:

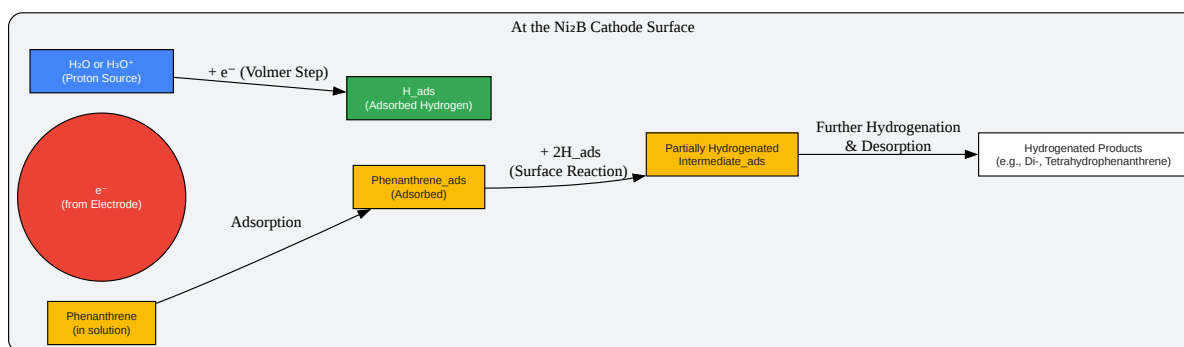
- Phenanthrene Conversion (%):
 - $\text{Conversion} = ([\text{Phenanthrene}]_{\text{initial}} - [\text{Phenanthrene}]_{\text{final}}) / [\text{Phenanthrene}]_{\text{initial}} * 100$
- Product Selectivity (%):
 - $\text{Selectivity (Product A)} = [\text{Product A}]_{\text{formed}} / ([\text{Phenanthrene}]_{\text{initial}} - [\text{Phenanthrene}]_{\text{final}}) * 100$
- Faradaic Efficiency (FE %): This measures the percentage of the total charge passed that is used for the hydrogenation reaction versus side reactions like the hydrogen evolution reaction (HER).
 - $\text{FE} = (\text{moles of product} * n * F) / Q * 100$
 - Where n is the number of electrons transferred (e.g., 2 for dihydrophenanthrene), F is the Faraday constant (96485 C/mol), and Q is the total charge passed (Current × time).

Catalyst System	Substrate	Conversion (%)	Major Product	Selectivity (%)	Faradaic Efficiency (%)	Reference
Ni/NiAlO _x	Phenanthrene	~20% (initial)	Perhydrophenanthrene	98% (initial)	N/A (Gas Phase)	[12]
Ni ₂ B Pressed Powder	Phenanthrene	Variable	Dihydrophenanthrene	High	Moderate	[4][11]
Raney Ni	Phenanthrene	High	Various	Moderate-High	High	[4][10]
PtRu/C	Benzoic Acid	~64%	Cyclohexanecarboxylic Acid	100%	74%	[13]

Note: Direct comparative data for Ni₂B ECH under identical conditions is sparse in the literature; the table provides context from related systems. Performance is highly dependent on specific experimental conditions.

Proposed Reaction Pathway

The electrocatalytic hydrogenation of phenanthrene on a nickel boride cathode in an aqueous or semi-aqueous medium is believed to follow a multi-step mechanism.



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Caption: Proposed mechanism for electrocatalytic hydrogenation of phenanthrene.

- **Hydrogen Adsorption:** Protons from the electrolyte (e.g., water or hydronium ions) are reduced at the cathode surface to form adsorbed atomic hydrogen (H_{ads}). This is known as the Volmer step.[2]
- **Organic Adsorption:** Phenanthrene molecules from the bulk solution adsorb onto the active sites of the nickel boride electrode.
- **Surface Hydrogenation:** The adsorbed phenanthrene reacts with the adsorbed hydrogen atoms in a stepwise manner to saturate the aromatic rings. The hydrogenation typically occurs on the less sterically hindered rings first.[14]
- **Product Desorption:** The hydrogenated products desorb from the electrode surface back into the solution.

The overall efficiency is a competition between the rate of phenanthrene hydrogenation and the rate at which adsorbed hydrogen atoms combine to form H₂ gas (the Tafel or Heyrovsky steps of the Hydrogen Evolution Reaction, HER).[2]

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- To cite this document: BenchChem. [Electrocatalytic Hydrogenation of Phenanthrene Using Amorphous Nickel Boride Electrodes]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b077476/docs#electrocatalytic-hydrogenation-of-phenanthrene-using-amorphous-nickel-boride-electrodes\]](https://www.benchchem.com/product/b077476/docs#electrocatalytic-hydrogenation-of-phenanthrene-using-amorphous-nickel-boride-electrodes)

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